

safety and handling of Methyl 2-(3-aminophenoxy)acetate

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Compound of Interest

Compound Name: Methyl 2-(3-aminophenoxy)acetate

Cat. No.: B3106341

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An In-depth Technical Guide to the Safe Handling of **Methyl 2-(3-aminophenoxy)acetate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not replace a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) for this chemical and adhere to all applicable institutional and regulatory safety protocols.

Executive Summary

Methyl 2-(3-aminophenoxy)acetate is a chemical intermediate with applications in pharmaceutical research and development. This guide provides a comprehensive overview of its known hazards, safe handling procedures, and emergency response protocols. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

Methyl 2-(3-aminophenoxy)acetate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications^[1]:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.[1]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[1]
- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.

Signal Word: Warning

Hazard Statements:[1]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 2-(3-aminophenoxy)acetate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C9H11NO3	[1]
Molecular Weight	181.19 g/mol	[1]
CAS Number	69046-91-9	
Appearance	Solid	
Storage Temperature	2-8°C, sealed in a dry environment	[2]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential for minimizing exposure to **Methyl 2-(3-aminophenoxy)acetate**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Local exhaust ventilation should be used to control the generation of dust or aerosols.
- Eyewash stations and safety showers must be readily accessible in the work area.[3]

Personal Protective Equipment (PPE)

PPE Type	Specifications	Reference
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required in situations with a high risk of splashing.	[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing, such as a lab coat, should be worn.	[3]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with an appropriate particulate filter should be used.	

Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the integrity of the compound.

Handling

- Avoid contact with skin and eyes.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area.

Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.

- Store away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First-Aid Protocol	Reference
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.	
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Personal Precautions:** Evacuate personnel from the area. Wear appropriate personal protective equipment as described in Section 4.2.
- **Environmental Precautions:** Prevent the chemical from entering drains, sewers, or waterways.
- **Methods for Cleaning Up:** For small spills, carefully sweep up the solid material and place it in a suitable, labeled container for disposal. Avoid generating dust. For large spills, contain the spill and collect the material for disposal.

Experimental Protocols: General Safe Handling Workflow

The following is a generalized experimental workflow for handling **Methyl 2-(3-aminophenoxy)acetate** in a laboratory setting.

- **Pre-Experiment Preparation:**
 - Review the Safety Data Sheet (SDS) for **Methyl 2-(3-aminophenoxy)acetate**.
 - Conduct a pre-work hazard assessment to identify potential risks and establish control measures.
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the chemical fume hood and other engineering controls are functioning correctly.
- **Compound Weighing and Preparation:**
 - Perform all manipulations of the solid compound within a chemical fume hood to minimize inhalation exposure.
 - Use appropriate tools (e.g., spatula, weighing paper) to handle the solid.
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.

- Reaction Setup and Execution:
 - Set up the reaction apparatus within the chemical fume hood.
 - Ensure all glassware is properly secured.
 - Monitor the reaction for any unexpected changes.
- Work-up and Purification:
 - Conduct all work-up and purification steps (e.g., extraction, chromatography) within the fume hood.
 - Handle all waste streams as hazardous waste.
- Post-Experiment Procedures:
 - Decontaminate all work surfaces and equipment.
 - Properly label and store any remaining **Methyl 2-(3-aminophenoxy)acetate**.
 - Dispose of all waste materials according to institutional and regulatory guidelines.
 - Remove and properly dispose of or decontaminate PPE.
 - Wash hands thoroughly.

Visualizations

General Laboratory Safety Workflow

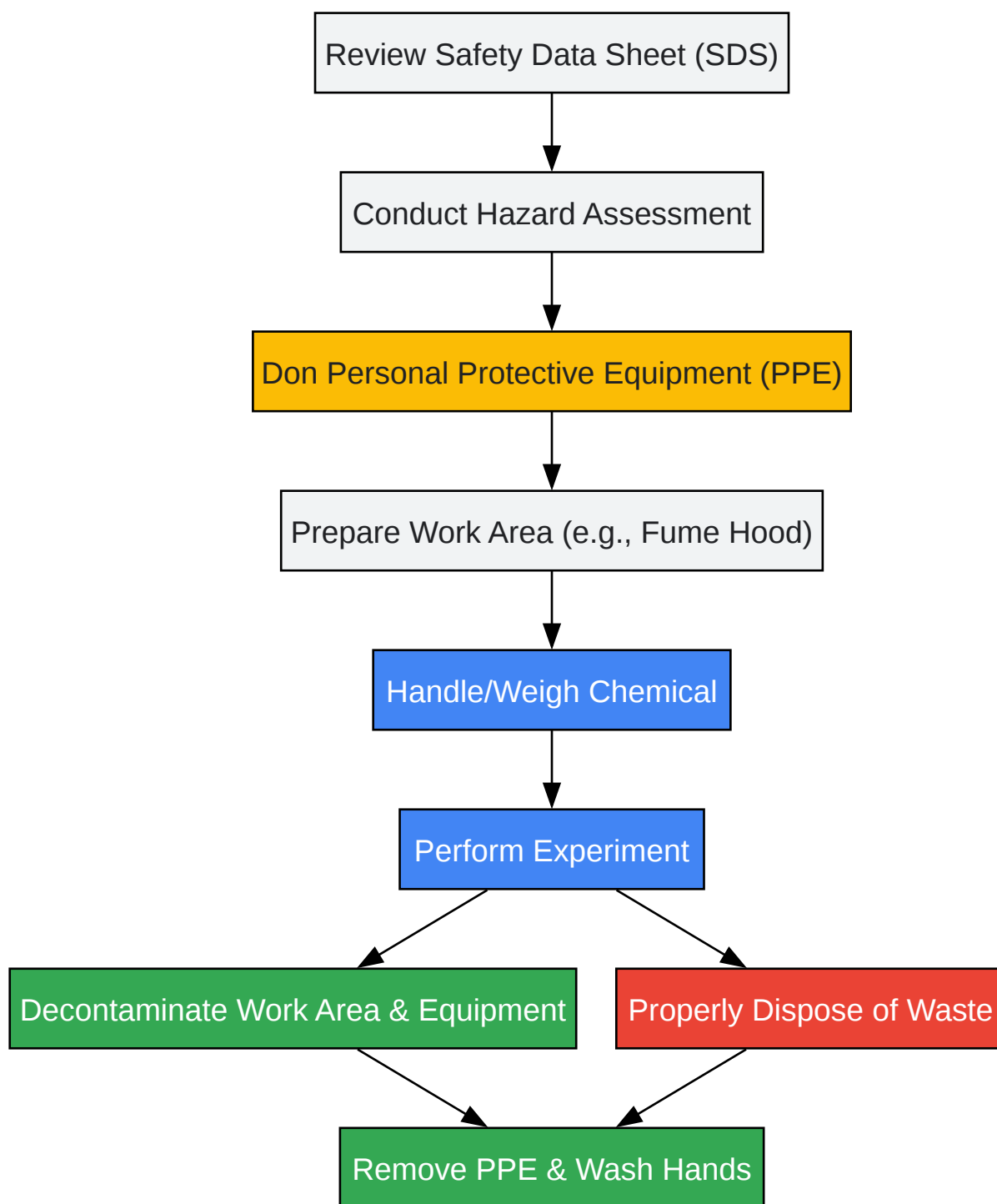


Figure 1: General Laboratory Safety Workflow for Handling Chemical Compounds

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Caption: General Laboratory Safety Workflow for Handling Chemical Compounds.

Hazard Identification and Risk Mitigation Logic

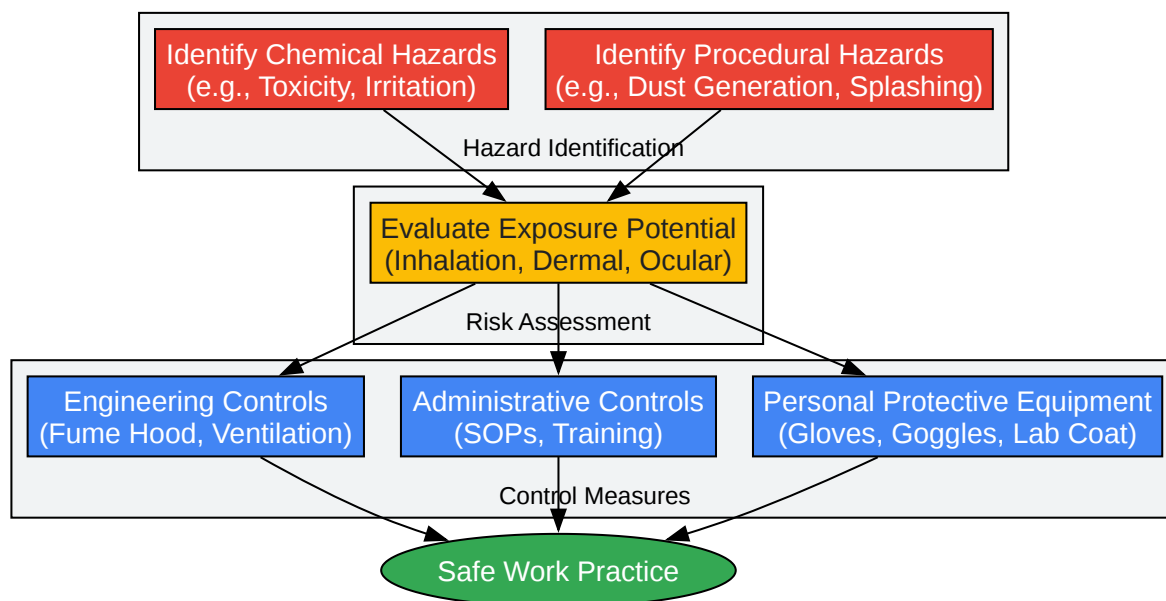


Figure 2: Logical Flow for Hazard Management

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Caption: Logical Flow for Hazard Management.

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References

- 1. Methyl 2-(3-aminophenoxy)acetate | C₉H₁₁NO₃ | CID 10678961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. spectrumchemical.com [spectrumchemical.com]

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